

# Abstract: The Strategic Value of 5-Chloro-2-ethoxypyridin-4-ol

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## Compound of Interest

Compound Name: 5-Chloro-2-ethoxypyridin-4-ol

CAS No.: 856965-85-0

Cat. No.: B3289288

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In modern medicinal chemistry, highly substituted pyridin-4-ol scaffolds are critical building blocks, particularly in the development of targeted therapeutics. **5-Chloro-2-ethoxypyridin-4-ol** (CAS: 856965-85-0) is a specialized, multi-functionalized heterocycle that offers unique orthogonal reactivity. This whitepaper provides an in-depth analysis of its structural rationale, global supply chain economics, and field-proven synthetic workflows, designed specifically for researchers and drug development professionals optimizing kinase inhibitor libraries.

## Structural Rationale: Why This Specific Scaffold?

The precise substitution pattern of **5-Chloro-2-ethoxypyridin-4-ol** is not arbitrary; it is engineered to solve specific challenges in Structure-Activity Relationship (SAR) optimization:

- **The 4-Hydroxyl Group (Tautomeric Core):** Substituted pyridines are prevalent scaffolds in the design of kinase inhibitors due to their ability to form crucial hydrogen bond interactions with the hinge region of the kinase active site (1)[1]. The 4-ol moiety can be readily converted into a highly reactive electrophile (e.g., a triflate) for late-stage C-C or C-N bond formation.

- **The 2-Ethoxy Group:** This acts as an electron-donating group that modulates the pKa of the pyridine nitrogen, tuning its hydrogen-bond acceptor strength. Furthermore, the ethoxy tail increases lipophilicity, which is vital for improving blood-brain barrier (BBB) penetration in CNS-targeted drugs.
- **The 5-Chloro Vector:** While chlorine is traditionally a less reactive leaving group than bromine or iodine, modern catalytic systems allow it to function as a secondary, orthogonal coupling site. This enables the construction of complex molecular architectures essential for drug discovery (2)[2].

## Global Supply Chain & Economic Analysis

Sourcing **5-Chloro-2-ethoxypyridin-4-ol** presents a significant procurement challenge. The synthesis of highly substituted pyridin-4-ol scaffolds requires precise control over the substitution pattern, often involving complex multi-step routes from acyclic precursors (2)[2]. Consequently, it is positioned as a high-value, low-volume advanced intermediate rather than a bulk commodity.

For research teams operating in global hubs like Singapore and the broader APAC region, leveraging specialized chemical vendors is essential. Below is a consolidated summary of current market availability and pricing data:

Supplier	Purity	Listed Price / Unit	Lead Time / Availability
Bidepharm	97%	¥8,561.00 / 1g	Catalog / In Stock[3]
Career Henan Chem	98%	Custom Quote (2g pack)	3 Days[4]
BLD Pharm	>97%	Inquiry Required	Flexible Sizes[5]
Boroncore	≥98%	Inquiry Required	Custom Synthesis[6]
ChemScene	Standard	Inquiry Required	Catalog[7]
Arctom	Standard	Inquiry Required	Flexible Sizes[8]

Economic Causality: At over ¥8,500 (approx. \$1,200 USD) per gram, researchers must account for this in their R&D budgets. The high cost is driven by the thermodynamic instability of the pyridin-4-ol tautomeric equilibrium during industrial-scale halogenation. It is highly recommended to reserve this reagent for lead optimization rather than initial hit-to-lead library generation.

## Advanced Synthetic Workflows: Orthogonal Functionalization

To maximize the value of this expensive intermediate, chemists must exploit its orthogonal reactivity. The following protocol details a self-validating system for chemoselective activation of the C4 position, leaving the C5-chloride intact for subsequent reactions.

### Protocol: Chemoselective Triflation for Orthogonal Cross-Coupling

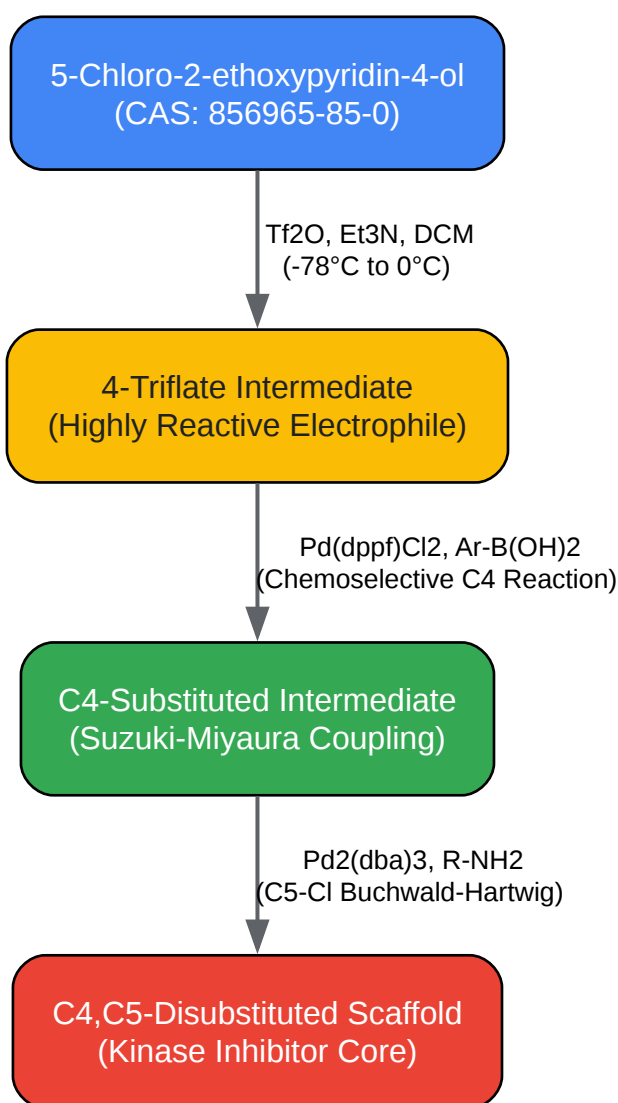
Objective: Convert the 4-hydroxyl group into a trifluoromethanesulfonate (triflate) to enable chemoselective C4-coupling via Suzuki-Miyaura over the C5-chloride.

- Step 1: Preparation & Inert Atmosphere Dissolve **5-Chloro-2-ethoxypyridin-4-ol** (1.0 eq) in anhydrous dichloromethane (DCM) under an argon atmosphere. Add triethylamine (Et<sub>3</sub>N, 2.5 eq) and cool the reaction mixture strictly to -78°C. Causality: Pyridinols are prone to N-triflation or polymerization at ambient temperatures; cryogenic conditions ensure strict O-selectivity.
- Step 2: Electrophile Addition Perform a dropwise addition of trifluoromethanesulfonic anhydride (Tf<sub>2</sub>O, 1.2 eq). Stir for 30 minutes at -78°C, then allow the system to gradually warm to 0°C.
- Step 3: Self-Validation (In-Process Control) Monitor the reaction via LC-MS. Validation Metric: Successful conversion is confirmed by the disappearance of the starting material peak (m/z 174 [M+H]<sup>+</sup>) and the appearance of the triflate peak (m/z 306 [M+H]<sup>+</sup>). Additionally, <sup>1</sup>H NMR validation will show the disappearance of the broad -OH singlet (~11.0 ppm) and a distinct downfield shift of the C3 and C6 aromatic protons, confirming O-triflation without ring-opening side reactions.

- Step 4: Quench and Isolation Quench the reaction with saturated aqueous NaHCO<sub>3</sub>. Extract with DCM, dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, and concentrate under reduced pressure. Purify via flash chromatography (Hexanes/EtOAc) to yield the activated intermediate.

## Mechanistic Pathway

The diagram below illustrates the strategic logic of utilizing **5-Chloro-2-ethoxypyridin-4-ol** to generate a highly functionalized kinase inhibitor scaffold through sequential, orthogonal cross-coupling.



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Workflow: Orthogonal cross-coupling of **5-Chloro-2-ethoxypyridin-4-ol** for kinase scaffolds.

## References

- Title: 856965-85-0 | **5-Chloro-2-ethoxypyridin-4-ol** | BLD Pharm Source: [bldpharm.com](#) URL:5
- Title: CAS NO. 856965-85-0 | **5-Chloro-2-ethoxypyridin-4-ol** - Arctom Source: [arctomsci.com](#) URL:8
- Title: 856965-85-0 | **5-Chloro-2-ethoxypyridin-4-ol** | Boroncore Source: [boroncore.com](#) URL:6
- Title: 2-ethoxy-5-chloropyridine price & availability - MOLBASE Source: [molbase.com](#) URL:4
- Title: 856965-85-0 | **5-Chloro-2-ethoxypyridin-4-ol** | ChemScene Source: [chemscene.com](#) URL:7
- Title: CAS:1196146-71-0, 5-Chloro-2-methoxypyridin-4-ol - 毕得医药 (Bidepharm Pricing Data) Source: [bidepharm.com](#) URL:3
- Title: 2-Fluoro-5-iodopyridin-4-ol - Benchchem (Context for Substituted Pyridin-4-ols) Source: [benchchem.com](#) URL:2
- Title: 3-Bromo-4-ethoxypyridine CAS 3522-97-2 Supplier - Benchchem (Context for Kinase Scaffolds) Source: [benchchem.com](#) URL:1

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## Sources

- 1. 3-Bromo-4-ethoxypyridine CAS 3522-97-2 Supplier [[benchchem.com](#)]
- 2. 2-Fluoro-5-iodopyridin-4-ol|Supplier [[benchchem.com](#)]
- 3. CAS:1196146-71-0, 5-Chloro-2-methoxypyridin-4-ol-毕得医药 [[bidepharm.com](#)]
- 4. [molbase.com](#) [[molbase.com](#)]

- [5. 856965-85-0|5-Chloro-2-ethoxypyridin-4-ol|BLD Pharm \[bldpharm.com\]](#)
- [6. 856965-85-0 | 5-Chloro-2-ethoxypyridin-4-ol | Boroncore \[boroncore.com\]](#)
- [7. chemscene.com \[chemscene.com\]](#)
- [8. arctomsci.com \[arctomsci.com\]](#)
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